

cross-validation of riebeckite compositional data between different analytical laboratories

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Compound of Interest

Compound Name: RIEBECKITE

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A Researcher's Guide to Cross-Validation of Riebeckite Compositional Data

Introduction

Riebeckite, a sodium-rich amphibole mineral, is a key indicator in petrological studies of alkaline granites, syenites, and certain metamorphic rocks.[1][2] Accurate determination of its chemical composition is crucial for understanding the geological conditions of its formation. However, compositional data can vary between different analytical techniques and laboratories. This guide provides a comparative overview of analytical methods for **riebeckite**, focusing on the principles of cross-validation to ensure data accuracy and comparability. We present a multi-technique case study and discuss the framework for inter-laboratory comparisons, supported by experimental data and detailed protocols for researchers and scientists.

Key Analytical Techniques for Riebeckite

The comprehensive characterization of **riebeckite**, particularly its complex iron chemistry and light element content, necessitates a combination of analytical techniques. Key methods include:

- **Electron Probe Microanalysis (EPMA):** A widely used technique for quantitative, non-destructive analysis of major and minor elements in minerals at the micron scale.[3][4] It is a foundational method for determining the oxide weight percentages of elements like Si, Fe, Mg, Na, and Ca.

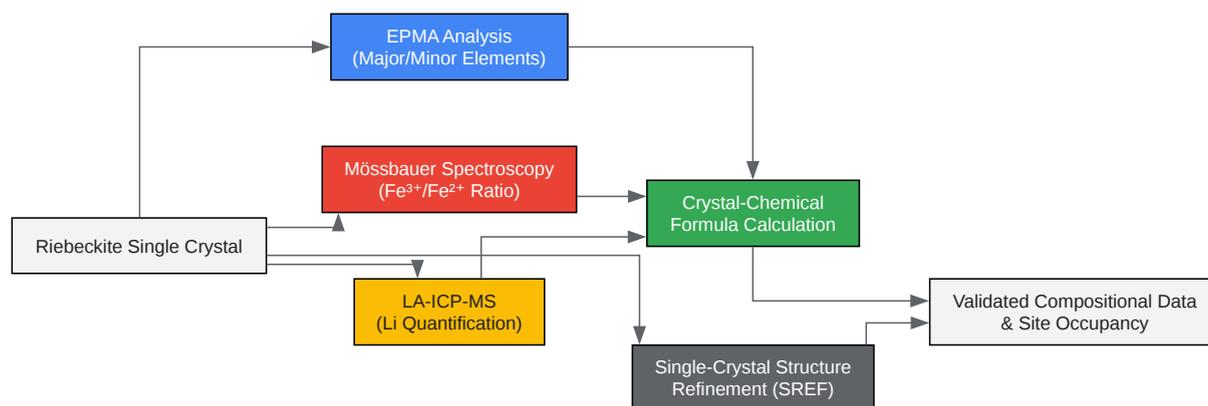
- Mössbauer Spectroscopy: Essential for determining the oxidation state and distribution of iron (Fe^{2+} vs. Fe^{3+}) among different crystallographic sites within the mineral structure, which cannot be directly measured by EPMA.[5][6]
- Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS): Used to quantify trace elements and, crucially, light elements like Lithium (Li), which are often present in **riebeckite** but are below the detection limits of EPMA.[5][6]
- Single-Crystal Structure Refinement (SREF): An X-ray diffraction technique that provides precise information on the unit-cell dimensions and the distribution of cations over the different structural sites (A, B, C, T) in the amphibole formula.[6]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Provides information on the local arrangement of cations around the hydroxyl (OH) group, complementing data on cation ordering obtained by other methods.[5][6]

Multi-Technique Cross-Validation: A Case Study

A comprehensive study on a near end-member **riebeckite** from Malawi provides an excellent example of cross-validating results from multiple analytical techniques on a single sample.[5][6][7] By integrating data from EPMA, Mössbauer spectroscopy, and LA-ICP-MS, a highly accurate crystal-chemical formula was determined.

Experimental Workflow

The workflow below illustrates the logical sequence of applying different analytical techniques to achieve a complete compositional analysis of a **riebeckite** sample.



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References

- 1. eprints.ugd.edu.mk [eprints.ugd.edu.mk]
- 2. Riebeckite (Riebeckite) - Rock Identifier [rockidentifier.com]
- 3. geology.wisc.edu [geology.wisc.edu]
- 4. jsg.utexas.edu [jsg.utexas.edu]
- 5. researchgate.net [researchgate.net]
- 6. pubs.geoscienceworld.org [pubs.geoscienceworld.org]

- 7. researchgate.net [researchgate.net]
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